

Application Notes and Protocols: Safe Handling and Disposal of ST-1006 Maleate

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and disposal of **ST-1006 Maleate** in a laboratory setting. It also includes information on its mechanism of action, relevant experimental protocols, and key quantitative data to support research and development activities.

Product Information and Hazard Identification

ST-1006 maleate is a potent and selective agonist for the histamine H4 receptor, exhibiting anti-inflammatory and immunomodulatory properties.[1] Its chemical formula is $C_{24}H_{28}Cl_2N_6O_8$, with a molecular weight of 599.42 g/mol .[1][2]

Hazard Summary: **ST-1006 Maleate** is classified as:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[2]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
 [2]

Precautionary Statements:

P264: Wash skin thoroughly after handling.[2]



- P270: Do not eat, drink or smoke when using this product.[2]
- P273: Avoid release to the environment.[2]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P330: Rinse mouth.[2]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Safe Handling and Storage

Adherence to strict safety protocols is essential when working with **ST-1006 Maleate**.

- 2.1. Personal Protective Equipment (PPE):
- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Wear protective, chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
- Skin and Body Protection: Wear impervious clothing, such as a lab coat.
- Respiratory Protection: Use a suitable respirator if dust or aerosols are generated. Work in a
 well-ventilated area, preferably under a chemical fume hood.
- 2.2. Handling Procedures:
- Avoid inhalation, and contact with eyes and skin.[2]
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Wash hands thoroughly after handling.



2.3. Storage:

- Powder: Store at -20°C for up to 2 years.[1]
- In solvent: Store at -80°C.
- Keep the container tightly sealed in a cool, dry, and well-ventilated area.
- Keep away from direct sunlight and sources of ignition.
- Store apart from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[2]

Accidental Release and First Aid Measures

3.1. Accidental Release:

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[2]
- Clean-up:
 - For solid spills, carefully sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust.
 - For solutions, absorb with a liquid-binding material (e.g., diatomite, universal binders).
 - Decontaminate surfaces by scrubbing with alcohol.[2]
- PPE: Use full personal protective equipment during clean-up.

3.2. First Aid Measures:

 If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth with water. Do NOT induce vomiting.[2]



- If on Skin: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes.[2]
- If in Eyes: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do. Promptly call a physician.[2]
- If Inhaled: Relocate to fresh air. If breathing is difficult, give oxygen.

Disposal

Dispose of **ST-1006 Maleate** and its containers in accordance with local, state, and federal regulations.

- Waste Product: Dispose of contents at an approved waste disposal plant.[2] Do not allow the chemical to enter drains.[2]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible. Otherwise, dispose of in a sanitary landfill or by other approved methods.

Ouantitative Data

Parameter	Value	Reference
Molecular Weight	599.42 g/mol	[1][2]
pKi (H4 Receptor)	7.94	[1]
Solubility in DMSO	3.67 mg/mL (9.99 mM)	[3]
Storage (Powder)	-20°C for 2 years	[1]
Storage (in Solvent)	-80°C	[2]
Effective Concentration (Eosinophil Migration)	10 μΜ	[3]

Mechanism of Action and Signaling Pathway



ST-1006 is a potent agonist of the histamine H4 receptor (H4R), a G protein-coupled receptor (GPCR). The H4R is primarily expressed on cells of hematopoietic origin, including eosinophils, mast cells, and T cells, and is involved in immune responses and inflammation.[4]

Upon binding of ST-1006, the H4R couples to a Gi/o protein. This leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[5][6] The βγ subunits of the G protein can also modulate other signaling pathways, including the activation of the MAPK/ERK cascade.[7]



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Caption: Histamine H4 Receptor Signaling Pathway.

Experimental Protocols

ST-1006 Maleate is known to induce eosinophil migration.[3] The following is a generalized protocol for an in vitro eosinophil migration assay.

7.1. Protocol: In Vitro Eosinophil Migration Assay (Boyden Chamber)

This protocol describes a method to measure the chemotactic response of eosinophils to **ST-1006 Maleate** using a Boyden chamber or a similar transwell system.

Materials:

ST-1006 Maleate



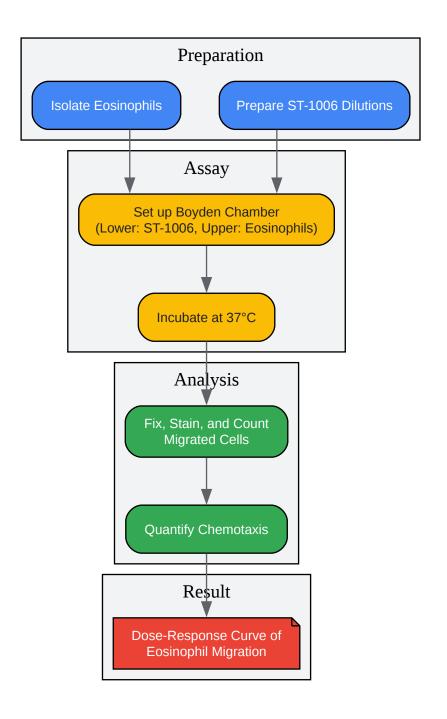
- · Isolated human eosinophils
- RPMI-1640 medium
- Boyden chamber/Transwell inserts (5 μm pore size)
- Chemotaxis buffer (e.g., RPMI-1640 with 0.1% BSA)
- Staining solution (e.g., Chromotrope 2R)
- Microscope

Procedure:

- Cell Preparation: Isolate eosinophils from human peripheral blood using an appropriate method (e.g., density gradient centrifugation followed by negative selection). Resuspend the purified eosinophils in chemotaxis buffer at a concentration of 1 x 10⁶ cells/mL.
- Preparation of ST-1006 Maleate: Prepare a stock solution of ST-1006 Maleate in DMSO.
 Further dilute to desired concentrations (e.g., 0.1, 1, 10, 100 μM) in chemotaxis buffer.
- Assay Setup:
 - \circ Add 600 μ L of the **ST-1006 Maleate** dilutions or control buffer to the lower wells of the Boyden chamber.
 - Place the transwell inserts into the wells.
 - Add 100 μL of the eosinophil suspension to the upper chamber of each insert.
- Incubation: Incubate the chamber at 37°C in a 5% CO₂ humidified incubator for 1-3 hours.
- · Cell Staining and Counting:
 - After incubation, remove the inserts.
 - Fix and stain the membrane of the inserts to visualize the migrated eosinophils.
 - Count the number of migrated cells in several high-power fields using a microscope.



 Data Analysis: Quantify the chemotactic response by comparing the number of migrated cells in the presence of ST-1006 Maleate to the number of cells that migrated towards the control buffer.



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Caption: Experimental Workflow for Eosinophil Migration Assay.



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